

Application Notes and Protocols: Labeling Antibodies with BP Fluor 430 NHS Ester

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Compound of Interest

Compound Name: BP Fluor 430 NHS ester

Cat. No.: B15556924

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Introduction

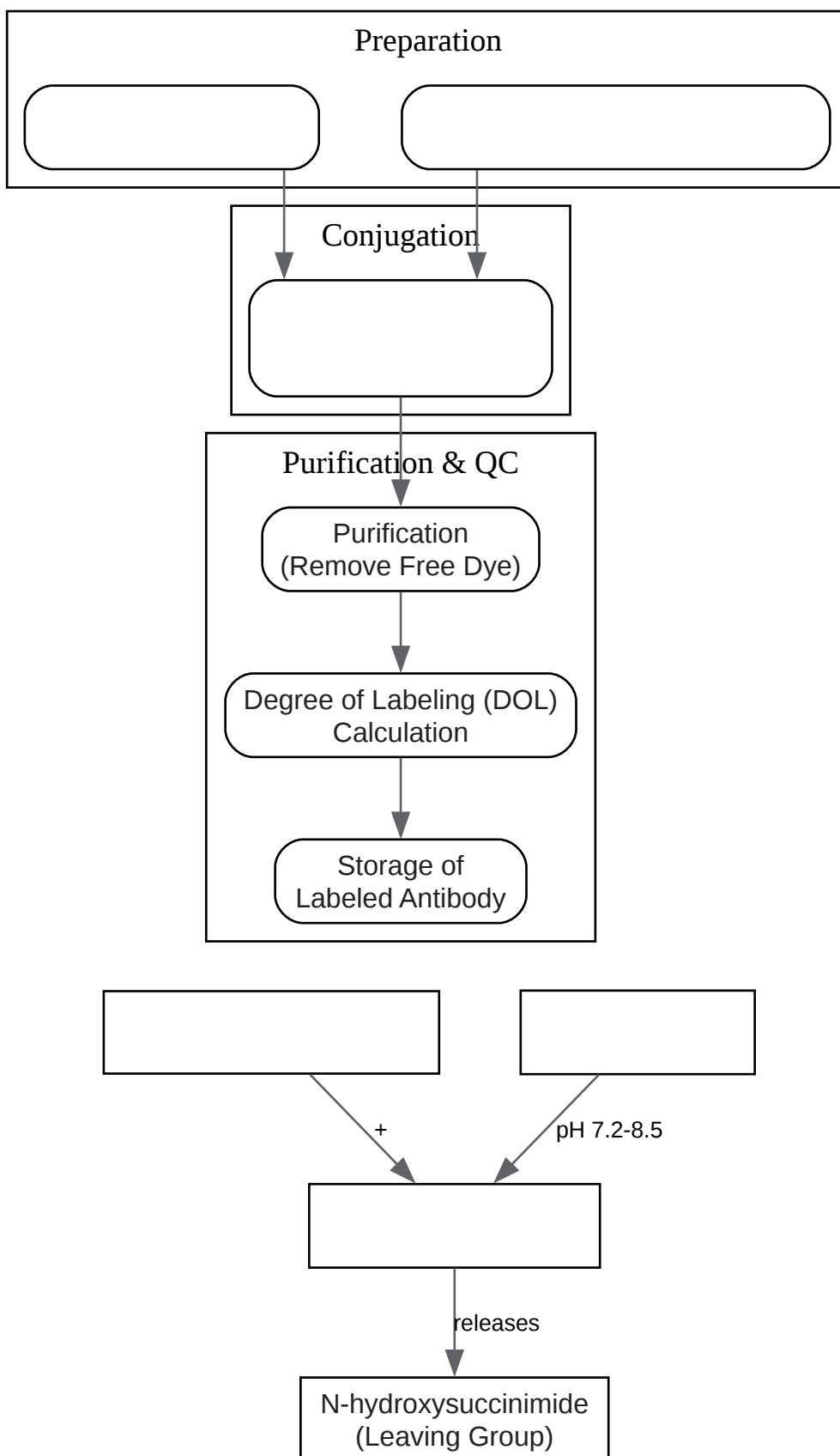
Fluorescently labeled antibodies are critical reagents for a wide range of applications in biological research and drug development, including flow cytometry, immunofluorescence microscopy, and western blotting. The covalent conjugation of a fluorophore to an antibody enables the specific detection and quantification of target antigens. BP Fluor 430 is a bright, water-soluble, green-fluorescent dye with an excitation maximum at 430 nm and an emission maximum at 539 nm.[1] It is well-suited for multicolor applications, particularly with the 407 nm krypton laser or the 408 nm violet laser diode.[1] The N-hydroxysuccinimidyl (NHS) ester functional group is one of the most common and efficient moieties for labeling antibodies.[2] It reacts with primary amines, such as the side chains of lysine residues on the antibody, to form stable amide bonds.[2]

This document provides a detailed protocol for the successful conjugation of **BP Fluor 430 NHS ester** to antibodies, enabling researchers to generate high-quality fluorescently labeled reagents for their specific experimental needs.

Chemical Reaction and Experimental Workflow

The core of this protocol is the chemical reaction between the **BP Fluor 430 NHS ester** and the primary amines on the antibody, resulting in a stable, covalent bond. The overall

experimental process, from antibody preparation to the final labeled product, is depicted in the workflow diagram below.



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References

- 1. BP Fluor 430 NHS Ester, 467233-93-8 | BroadPharm [broadpharm.com]
- 2. benchchem.com [benchchem.com]
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